

Essential Safety and Operational Guide for Handling Z-Asp-OMe

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Compound of Interest

Compound Name: Z-Asp-OMe

Cat. No.: B554428

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for researchers, scientists, and drug development professionals handling **Z-Asp-OMe** (CAS Number: 4668-42-2). The following procedures are designed to ensure safe laboratory practices and mitigate risks associated with this compound.

Chemical Identifier and Hazard Information:

Identifier	Value
Chemical Name	N-Cbz-L-aspartic acid α -methyl ester
Synonyms	Z-Asp-OMe, Z-L-Aspartic acid 1-methyl ester
Molecular Formula	C13H15NO6
Molecular Weight	281.26 g/mol [1]
Appearance	White to off-white crystalline solid/powder[2]

Hazard Classification and Statements:

Classification	Hazard Statement	Description
Acute Toxicity, Oral (Category 4)	H302	Harmful if swallowed[1][2]
Acute Toxicity, Inhalation (Category 4)	H332	Harmful if inhaled
Serious Eye Damage (Category 1)	H318	Causes serious eye damage

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Z-Asp-OMe** to minimize exposure.

Protection Type	Specific Recommendations	Rationale
Respiratory Protection	NIOSH-approved N95 dust mask or higher	To prevent inhalation of the powder, which is harmful
Eye Protection	Chemical safety goggles or a face shield	To protect against splashes and dust that can cause serious eye damage
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact and irritation
Body Protection	Laboratory coat, closed-toe shoes	To protect skin and clothing from contamination

Emergency First Aid Procedures

Immediate response is critical in the event of an exposure.

Exposure Type	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water. If irritation persists, seek medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

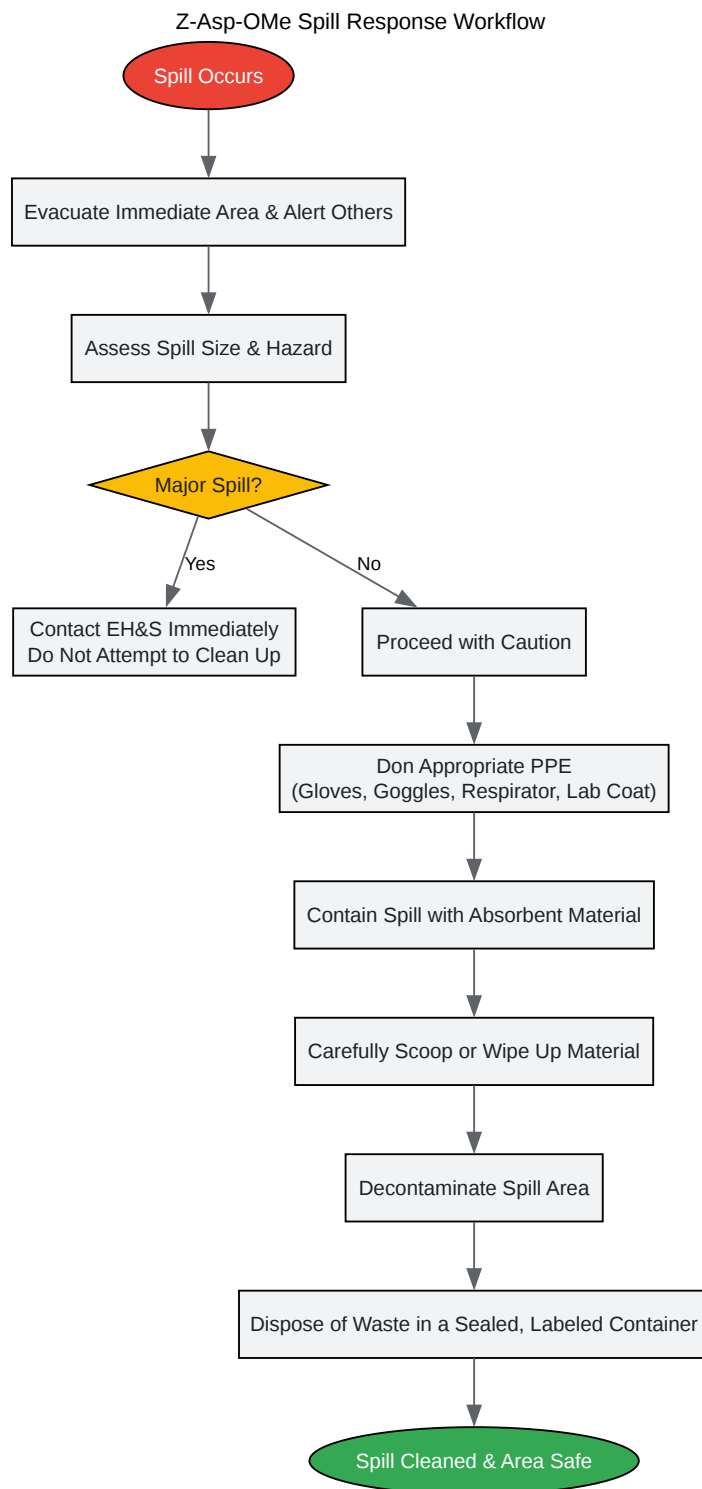
Operational and Disposal Plans

Handling and Storage:

- Handle **Z-Asp-OMe** in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Avoid generating dust.
- Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong acids, bases, and oxidizing agents. Recommended storage temperatures are between 2-8°C.

Spill Management:

In the event of a spill, follow the workflow outlined below. Ensure you are wearing the appropriate PPE before cleaning up any spill.



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Caption: Workflow for managing a **Z-Asp-OMe** spill.

Waste Disposal:

- Dispose of **Z-Asp-OMe** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Waste should be collected in a designated, labeled, and sealed container.
- Do not dispose of down the drain or with general laboratory trash.

By adhering to these guidelines, you can significantly minimize the risks associated with handling **Z-Asp-OMe** and maintain a safe laboratory environment. Always consult your institution's specific safety protocols and the Safety Data Sheet (SDS) for the most comprehensive information.

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References

- 1. Z-Asp-OMe | C₁₃H₁₅NO₆ | CID 7021783 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
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